

Technical Guide: Safety and Handling of 4,5-Dimethyl-1-hexene

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Compound of Interest

Compound Name: 4,5-Dimethyl-1-hexene

Cat. No.: B099456

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory or industrial setting. It is not a substitute for a formal Safety Data Sheet (SDS) and should be used in conjunction with your institution's established safety protocols and a thorough risk assessment.

Introduction

4,5-Dimethyl-1-hexene (CAS No. 16106-59-5) is an unsaturated aliphatic hydrocarbon with the molecular formula C₈H₁₆.^[1] As an alkene, its chemical properties are characterized by the presence of a double bond, making it a useful intermediate in various chemical syntheses. However, its physical and toxicological properties necessitate careful handling to mitigate potential hazards. This guide provides a comprehensive overview of the safety and handling precautions for **4,5-Dimethyl-1-hexene**, based on available data.

Hazard Identification and Classification

While a complete, officially published GHS classification for **4,5-Dimethyl-1-hexene** is not readily available, based on its structure as an unsaturated aliphatic hydrocarbon and data from similar compounds, it is anticipated to be classified as follows:

- Flammable Liquids: Highly flammable.^{[2][3]} Aliphatic hydrocarbons with a similar carbon number and structure are typically classified as Flammable Liquid, Category 2.^{[3][4]}

- Aspiration Hazard: May be fatal if swallowed and enters airways.[4] This is a common classification for low-viscosity hydrocarbons.
- Skin Corrosion/Irritation: Expected to cause skin irritation.[2][3]
- Serious Eye Damage/Eye Irritation: May cause eye irritation.[2][3]
- Specific Target Organ Toxicity (Single Exposure): May cause drowsiness or dizziness (narcotic effects).[2][3]
- Neurotoxicity: Classified as a neurotoxin.[2]

Pictograms:

(Pictograms would be inserted here in a formal document, typically including the flame, health hazard, and exclamation mark symbols based on the classification above).

Signal Word: DANGER

Hazard Statements (Anticipated):

- H225: Highly flammable liquid and vapor.[4]
- H304: May be fatal if swallowed and enters airways.[4]
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H336: May cause drowsiness or dizziness.

Precautionary Statements (Anticipated): A comprehensive list would be provided in a formal SDS. Key precautions include avoiding ignition sources, using in a well-ventilated area, wearing protective equipment, and seeking immediate medical attention if swallowed.

Physicochemical and Toxicological Data

Quantitative safety data for **4,5-Dimethyl-1-hexene** is limited. The following table summarizes available experimental and predicted data. The lack of specific experimental toxicity data (e.g., LD50, LC50) is a significant data gap.

Property	Value	Source/Comment
Physical Properties		
CAS Number	16106-59-5	[1]
Molecular Formula	C8H16	[1]
Molecular Weight	112.21 g/mol	
Appearance	Liquid	[2]
Boiling Point	108.9 °C (228 °F)	[5] (Experimental)
Density	0.732 g/cm ³ at 20 °C	[5] (Experimental, as Specific Gravity)
Flash Point	No experimental data available.	Predicted to be low, consistent with other flammable C8 alkenes. For comparison, 1-Hexene has a flash point of -26 °C. [6]
Vapor Pressure	No experimental data available.	
Toxicological Data		
Oral LD50 (Rat)	No data available.	
Dermal LD50 (Rabbit)	No data available.	
Inhalation LC50 (Rat)	No data available.	
Exposure Limits		
Occupational Exposure Limits	No specific limits established.	General limits for aliphatic hydrocarbon vapors may apply. Consult institutional and local regulations.

Handling and Storage

Personal Protective Equipment (PPE)

A thorough risk assessment should guide the selection of PPE. The following are general recommendations:

- Eye/Face Protection: Wear chemical safety goggles. A face shield may be necessary where splashing is a risk.
- Skin Protection:
 - Gloves: Wear chemically resistant gloves (e.g., nitrile, neoprene). No single glove material offers universal protection; consult glove manufacturer's compatibility data.
 - Body Protection: A flame-retardant lab coat is recommended. For larger quantities or tasks with a higher risk of splashing, a chemical-resistant apron or suit may be necessary.
- Respiratory Protection: If working outside of a fume hood or in an area with inadequate ventilation, a NIOSH-approved respirator with organic vapor cartridges is required.

Safe Handling Practices

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Keep away from heat, sparks, open flames, and other ignition sources.[\[7\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[8\]](#)
- Ground and bond containers when transferring liquids to prevent static discharge.[\[9\]](#)
- Avoid contact with skin and eyes.
- Do not breathe vapors or mists.
- Keep containers tightly closed when not in use.[\[7\]](#)

Storage

- Store in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area.[9]
- Store away from incompatible materials such as strong oxidizing agents.[6]
- Store in a designated flammable liquids storage cabinet.

First Aid Measures

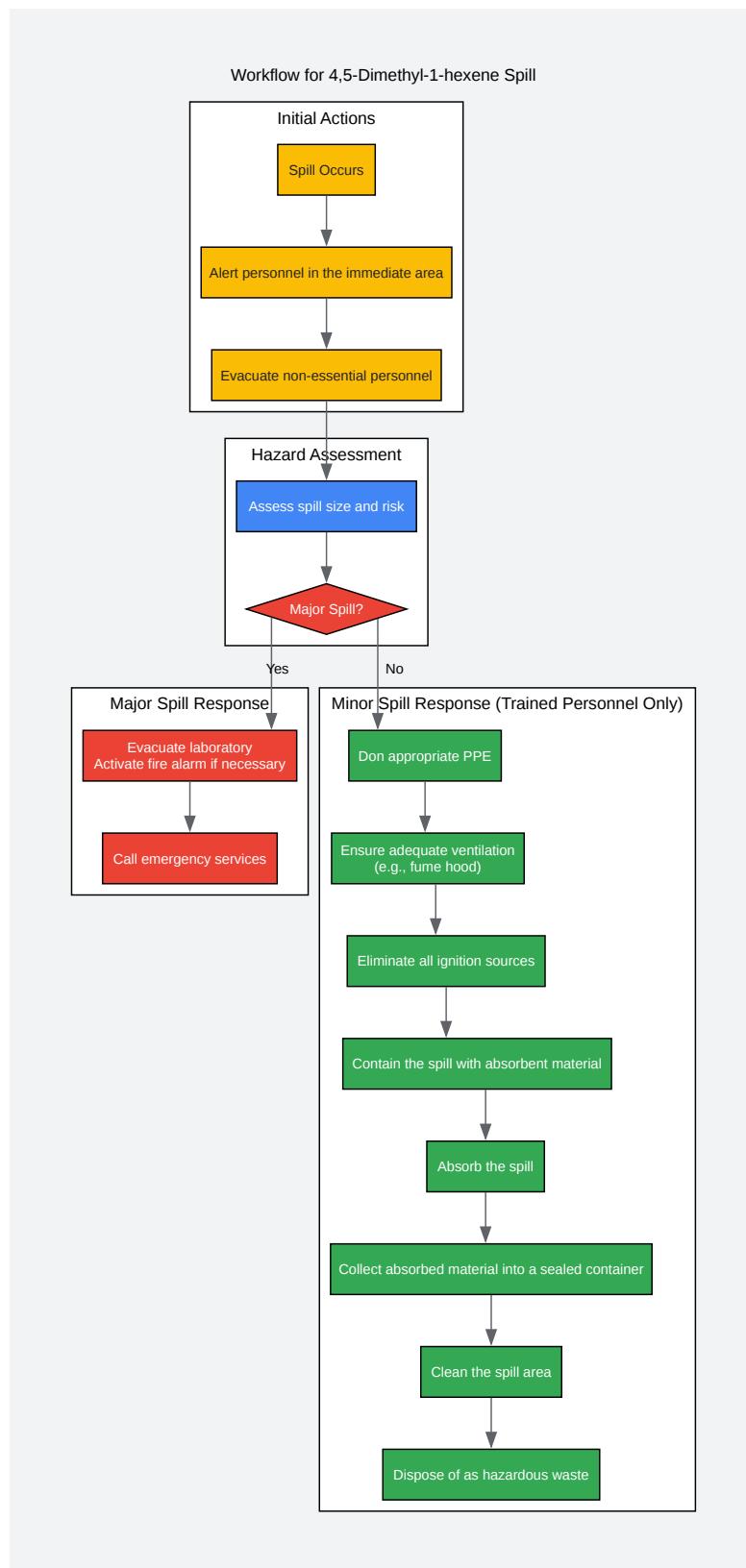
Immediate medical attention is crucial in case of significant exposure.

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If vomiting occurs, keep the head low so that vomit does not enter the lungs. Seek immediate medical attention.[6] Due to the aspiration hazard, this is a medical emergency.

Spill and Emergency Procedures

Spill Response Workflow

The following diagram outlines the general procedure for responding to a spill of **4,5-Dimethyl-1-hexene**.



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Caption: General workflow for responding to a chemical spill of **4,5-Dimethyl-1-hexene**.

Fire Fighting Measures

- **Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam. Do not use a solid stream of water as it may spread the fire.
- **Specific Hazards:** The vapor is heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Disposal Considerations

Dispose of **4,5-Dimethyl-1-hexene** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Do not dispose of down the drain. This material should be handled as hazardous waste.

Conclusion

4,5-Dimethyl-1-hexene is a highly flammable liquid that poses several health hazards, including skin and eye irritation, narcotic effects, and a severe aspiration risk. While specific toxicological data is lacking, its similarity to other unsaturated aliphatic hydrocarbons warrants stringent safety precautions. Adherence to the handling, storage, and emergency procedures outlined in this guide is essential for minimizing risks when working with this compound. Always consult a complete and current Safety Data Sheet from the supplier before use and conduct a thorough, experiment-specific risk assessment.

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